

3,3',4,4'-Tetrachloroazobenzene CAS number and molecular structure

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Compound of Interest

Compound Name: 3,3',4,4'-Tetrachloroazobenzene

Cat. No.: B1205647

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An In-depth Technical Guide to 3,3',4,4'-Tetrachloroazobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,3',4,4'-Tetrachloroazobenzene** (TCAB), a halogenated aromatic hydrocarbon of significant toxicological interest. This document details its chemical identity, molecular structure, synthesis, and analytical methodologies. A core focus is placed on its mechanism of action through the aryl hydrocarbon receptor (AhR) signaling pathway and its associated toxicological effects. Quantitative data are presented in structured tables for clarity, and key experimental protocols are outlined. Visual diagrams generated using the DOT language are provided to illustrate critical pathways and workflows.

Chemical Identity and Molecular Structure

3,3',4,4'-Tetrachloroazobenzene is a chlorinated derivative of azobenzene. It is not commercially produced but arises as a contaminant during the synthesis of certain herbicides.

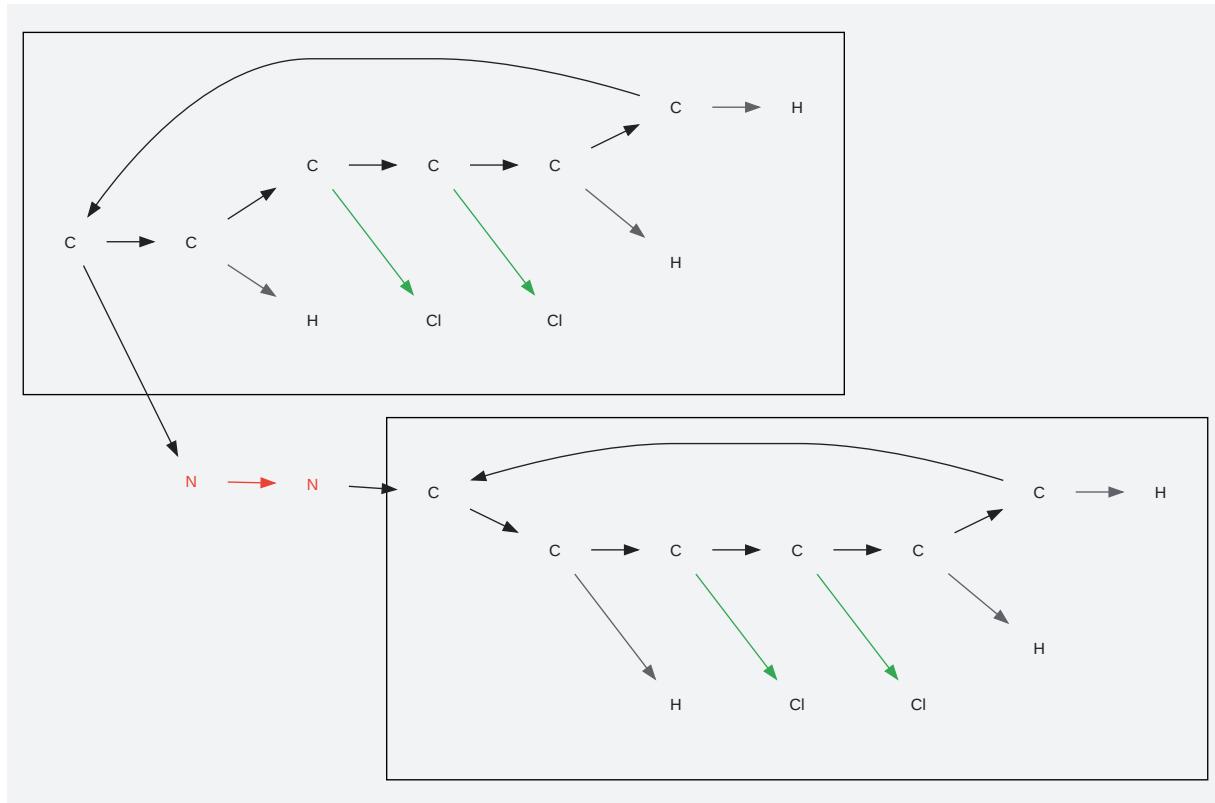
CAS Number: 14047-09-7[1]

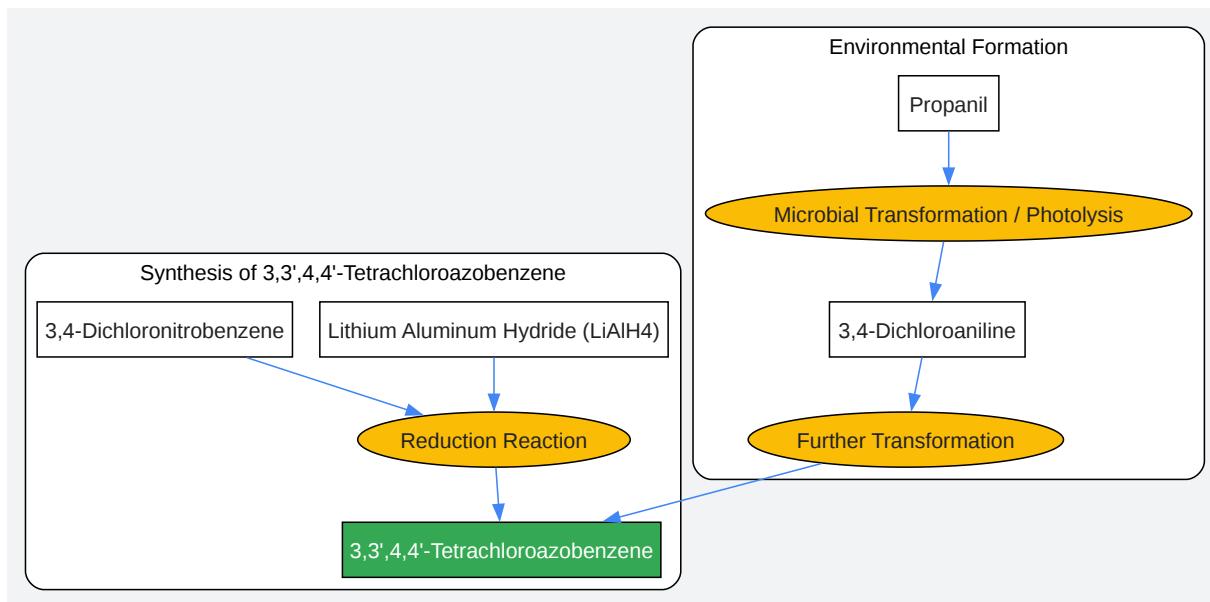
Molecular Formula: C₁₂H₆Cl₄N₂

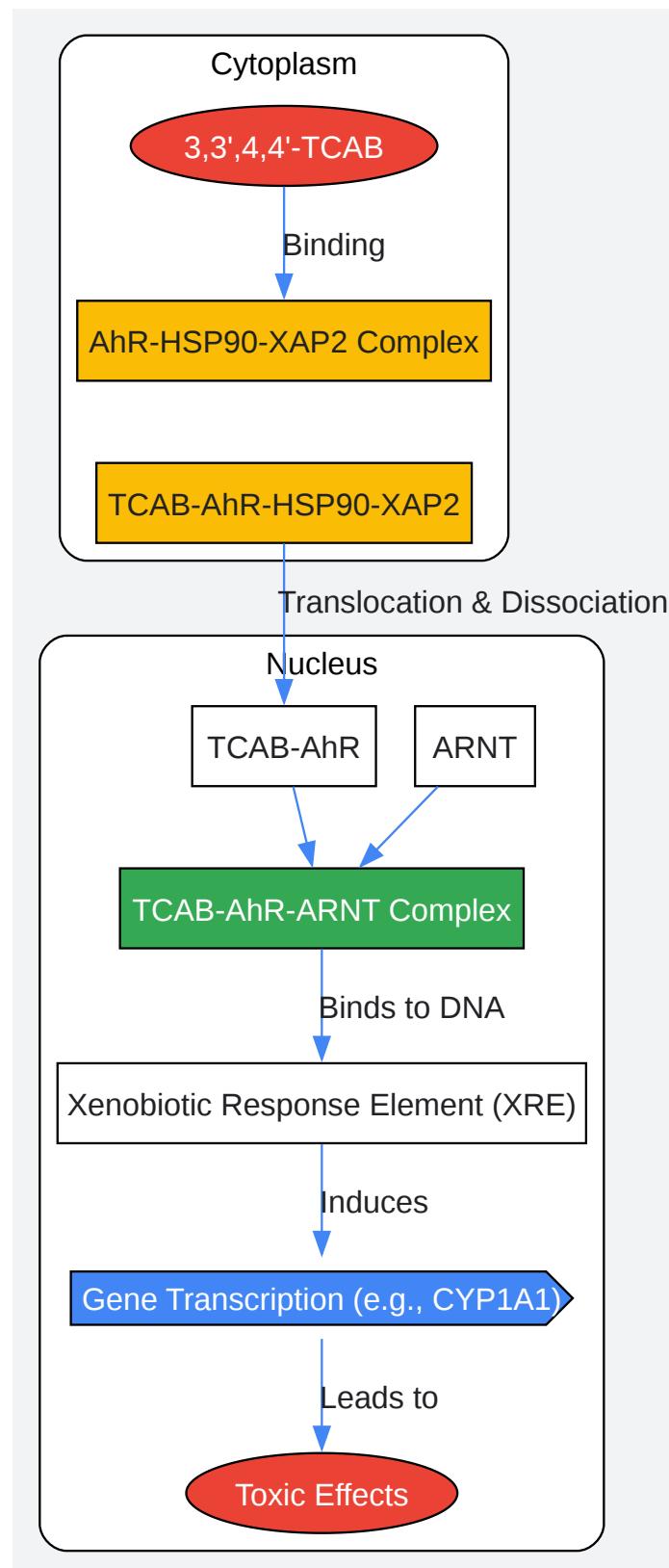
Molecular Weight: 320.00 g/mol

Appearance: Bright orange crystalline solid.[\[2\]](#)

Molecular Structure:





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References

- 1. Signaling network map of the aryl hydrocarbon receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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